

An In-depth Technical Guide to the Discovery and Origin of Iminosugar Compounds

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Compound of Interest

Compound Name: *N*-5-Carboxypentyl-deoxymannojirimycin

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Abstract

Iminosugars, a class of polyhydroxylated alkaloids, represent a significant area of interest in drug discovery and development due to their structural mimicry of monosaccharides. This technical guide provides a comprehensive overview of the discovery, natural origin, and biosynthesis of these compounds. It details their chemical properties and biological activities, with a focus on their mechanisms of action as potent enzyme inhibitors. This document includes quantitative data on their natural abundance and inhibitory activities, detailed experimental protocols for their isolation and analysis, and visual diagrams of key signaling pathways and experimental workflows to facilitate a deeper understanding for research and development professionals.

Discovery and Origin of Iminosugar Compounds

Iminosugars are carbohydrate analogues where a nitrogen atom replaces the endocyclic oxygen in the sugar ring.^{[1][2][3]} This structural modification is the foundation of their biological activity, allowing them to act as competitive inhibitors of glycosidases and glycosyltransferases by mimicking the transition state of the glycosidic bond cleavage or formation.^{[3][4]}

The first iminosugar to be isolated from a natural source was 1-deoxynojirimycin (DNJ), discovered in mulberry (*Morus alba*) trees in 1976.^[1] Initially, these compounds were

considered botanical curiosities, but their potent biological activities soon garnered significant scientific interest.^[2] To date, over 200 iminosugars have been identified from a wide variety of natural sources.^[1]

Natural Sources of Iminosugars

Iminosugars are widely distributed in the plant and microbial kingdoms, and are also found in some insects and fermented foods.

- **Plants:** A significant number of plants produce iminosugars, where they are thought to play a role in defense against herbivores. The family Moraceae (mulberry) is a well-known source of 1-deoxynojirimycin (DNJ).^[4] Other plant families, such as Fabaceae and Hyacinthaceae, also produce a variety of iminosugar compounds.^[4]
- **Microorganisms:** Bacteria, particularly species of *Bacillus* and *Streptomyces*, are prolific producers of iminosugars.^{[2][4]} These microbial iminosugars often exhibit potent therapeutic properties, including antibacterial and anticancer activities.^[4]
- **Fermented Foods:** The fermentation process by specific microorganisms can lead to the production of iminosugars in various foods. For instance, fermented soybean products like miso and soy sauce, as well as kimchi, contain DNJ as a result of bacterial metabolism.^[4]

Quantitative Data

The concentration of iminosugars in natural sources can vary significantly depending on the species, environmental conditions, and the extraction method used. Similarly, their inhibitory activity is highly dependent on the specific iminosugar and the target enzyme.

Table 1: Iminosugar Content in Mulberry (*Morus alba*) Leaves

Iminosugar	Content (mg/g dry weight)	Reference
1-Deoxynojirimycin (DNJ)	1.0 - 4.0	^[5]
Fagomine	0.24 - 0.46	^[5]
2-O- α -D-galactopyranosyl-1-deoxynojirimycin (GAL-DNJ)	0.73 - 2.5	^[5]

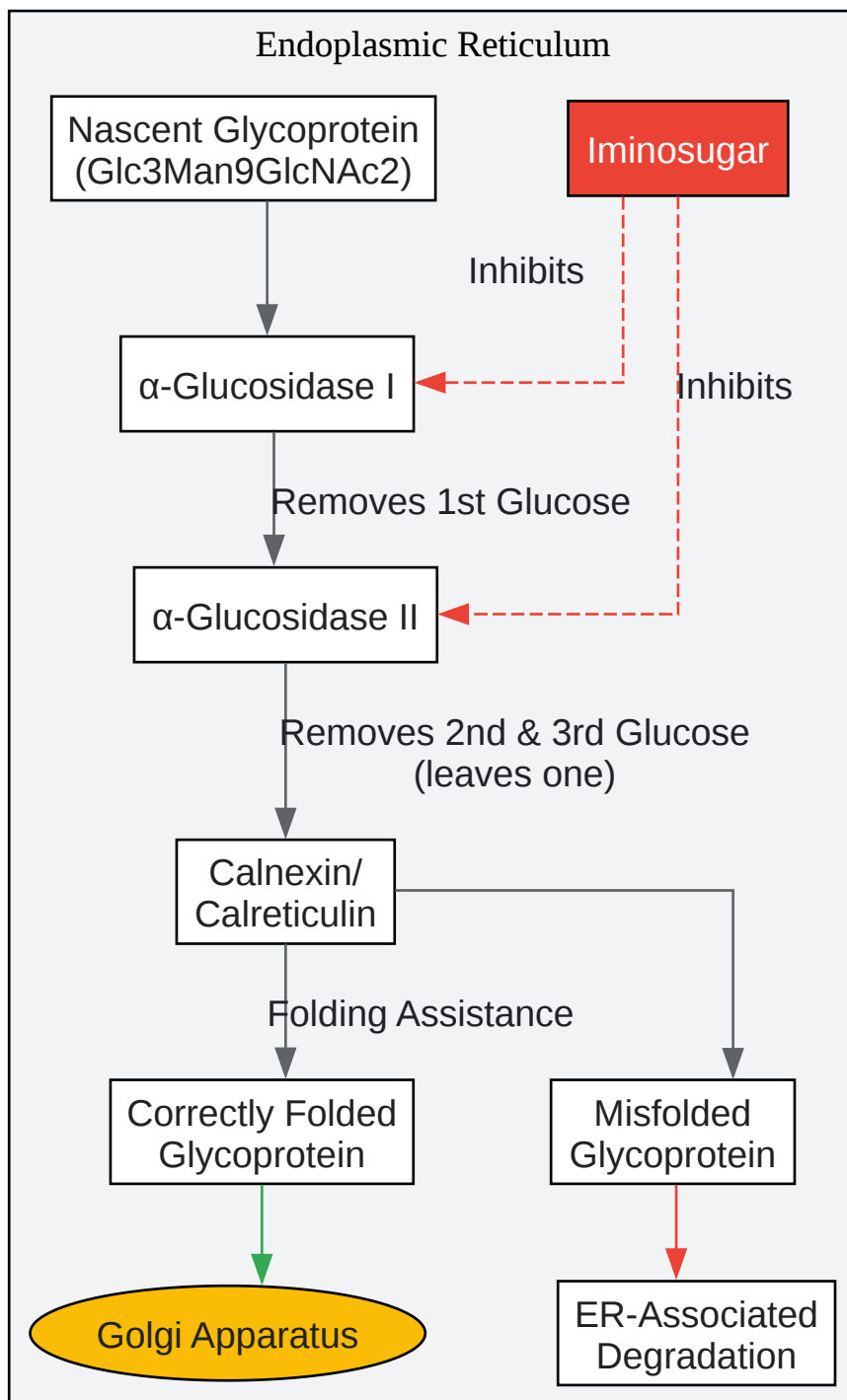
Table 2: Inhibitory Activity (IC₅₀) of Selected Iminosugars Against α -Glucosidase

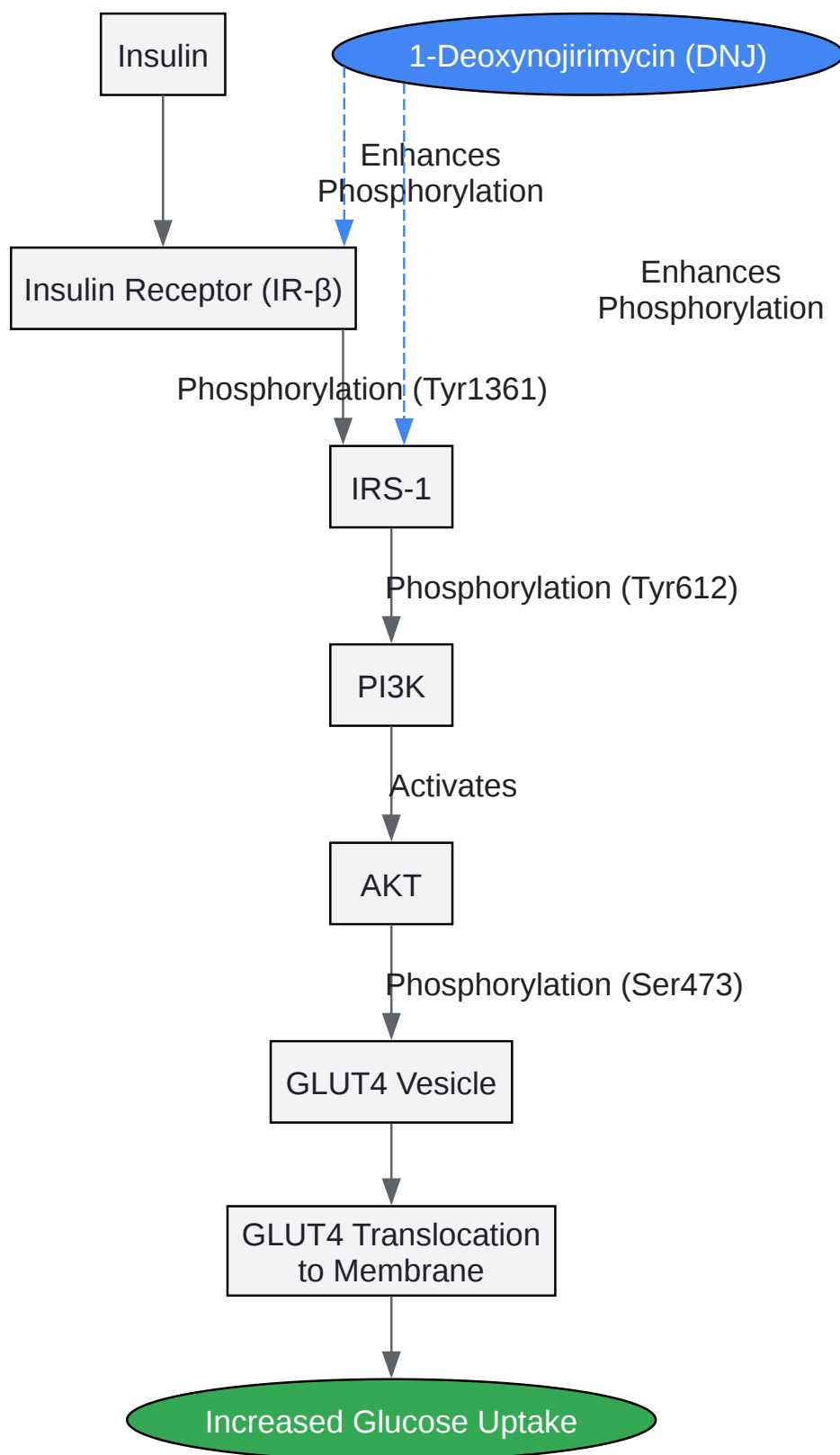
Iminosugar Compound	Enzyme Source	IC ₅₀ (μ M)	Reference
1-Deoxynojirimycin (DNJ)	Yeast	Varies (Potent)	[1][6]
Miglitol (N-hydroxyethyl-DNJ)	Yeast	Potent Inhibitor	[2]
Compound 6e (Synthetic)	Yeast	Potent Inhibitor	[1]
Diazaspiro-iminosugar 3a	Not Specified	0.075	[7]
Diazaspiro-iminosugar 4a	Not Specified	0.036	[7]

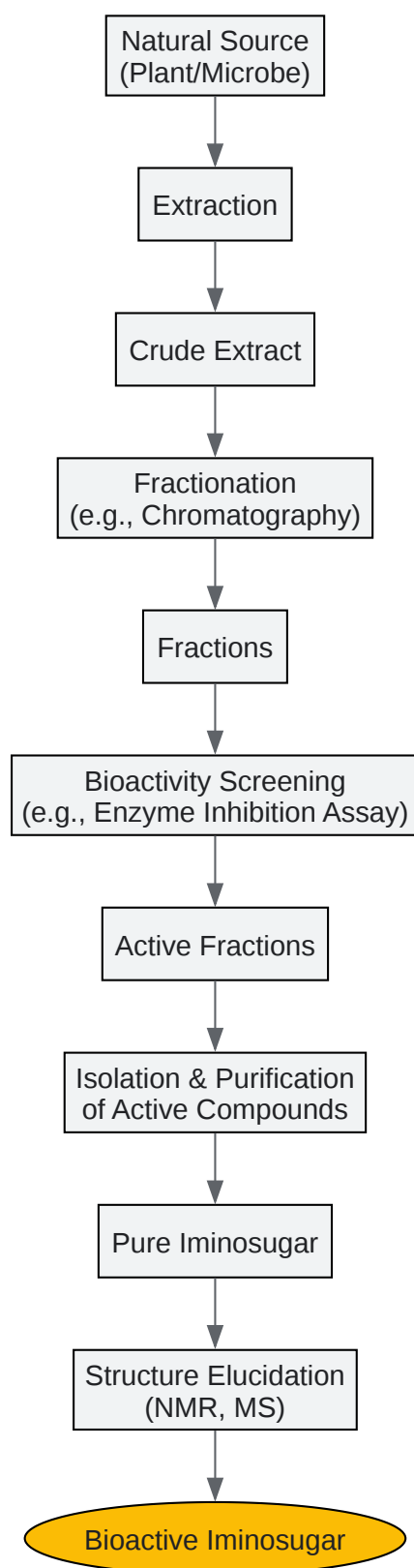
Biosynthesis of 1-Deoxynojirimycin (DNJ)

The biosynthetic pathway of DNJ has been elucidated in both plants and microorganisms. In the bacterium *Bacillus subtilis*, the pathway begins with fructose-6-phosphate, a central metabolite. A series of enzymatic reactions, including transamination, dephosphorylation, oxidation, and cyclization, lead to the formation of the iminosugar core.

Diagram 1: Biosynthetic Pathway of 1-Deoxynojirimycin (DNJ) in *Bacillus subtilis*







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